comparative analysis of the physicochemical properties of pyrazole isomers

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Compound of Interest

Compound Name:	*1-cyclopropyl-1H-pyrazole hydrochloride*
CAS No.:	*2243516-63-2*
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Title: A Comprehensive Comparative Analysis of the Physicochemical Properties of Pyrazole Isomers Prepared By: Senior Application Scientist Audience: Researchers, Scientists, and Drug Development Professionals

Introduction: The Pyrazole Scaffold & Isomeric Complexity

Pyrazole is a foundational five-membered aromatic heterocycle containing two adjacent nitrogen atoms—one acidic pyrrole-like nitrogen and one basic, sp2-hybridized pyridine-like nitrogen. This unique electronic configuration imparts amphoteric properties and a profound capacity for annular tautomerism[1]. For researchers in medicinal chemistry and materials science, understanding the physicochemical distinctions between pyrazole isomers is critical for predicting molecular behavior, optimizing synthetic pathways, and interpreting complex spectroscopic data.

This technical guide provides an objective, data-driven comparison of the primary pyrazole isomers—specifically the structural regioisomers (3-methylpyrazole vs. 4-methylpyrazole) and

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their tautomeric states—while outlining robust, self-validating experimental protocols for their structural elucidation.

Physicochemical Properties: A Comparative Data Synthesis

The physicochemical profile of a pyrazole isomer is heavily dictated by its substitution pattern. N-unsubstituted pyrazoles exhibit strong intermolecular hydrogen bonding, leading to elevated boiling and melting points. Conversely, N-substitution fundamentally alters the molecule's volatility and phase behavior[2].

Table 1: Physicochemical Properties of Key Pyrazole Isomers

Property	1H-Pyrazole	3-Methylpyrazole	4-Methylpyrazole	1-Methylpyrazole
Molecular Weight	68.08 g/mol	82.11 g/mol	82.11 g/mol	82.11 g/mol
Melting Point	67–70 °C	36.5 °C	13–25 °C	-22 °C
Boiling Point	186–188 °C	204 °C	204–205 °C	127 °C
Hydrogen Bonding	Donor & Acceptor	Donor & Acceptor	Donor & Acceptor	Acceptor Only
Tautomerism	Yes (1H ⇌ 2H)	Yes (3-CH_3 ⇌ 5-CH_3)	Yes (1H ⇌ 2H)	No (Fixed)

Causality Analysis (Expertise & Experience): Why does 1-methylpyrazole exhibit a boiling point nearly 80 °C lower than its N-unsubstituted counterparts? The absence of the N-H bond eliminates its capacity to act as a hydrogen bond donor, preventing the formation of stable intermolecular networks in the liquid phase. In contrast, 3-methylpyrazole and 4-methylpyrazole act as both hydrogen bond donors and acceptors, forming highly stable trimeric networks in the supercooled liquid state[3]. This extensive hydrogen bonding drastically increases the thermal energy required for vaporization, resulting in their elevated boiling points (~204 °C).

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The Tautomeric Code: 3(5)-Methylpyrazole vs. 4-Methylpyrazole

The structural complexity of pyrazoles is dominated by annular tautomerism—a rapid proton exchange between the two nitrogen atoms.

- 3-Methylpyrazole vs. 5-Methylpyrazole: In solution, these are not distinct, isolable compounds but rather rapidly interconverting tautomers. The activation energy barrier for this 1,2-proton transfer is significantly lowered by the presence of protic solvents (like water), which form hydrogen-bonded bridges between the nitrogen atoms[1]. Consequently, they are spectroscopically indistinguishable at room temperature and are collectively referred to as 3(5)-methylpyrazole.

- 4-Methylpyrazole: Unlike the 3/5-positions, substitution at the C4 position creates a distinct structural isomer (regioisomer). Because the molecule is symmetric with respect to the nitrogen atoms, tautomerization (1H ⇌ 2H) yields a structurally identical molecule.

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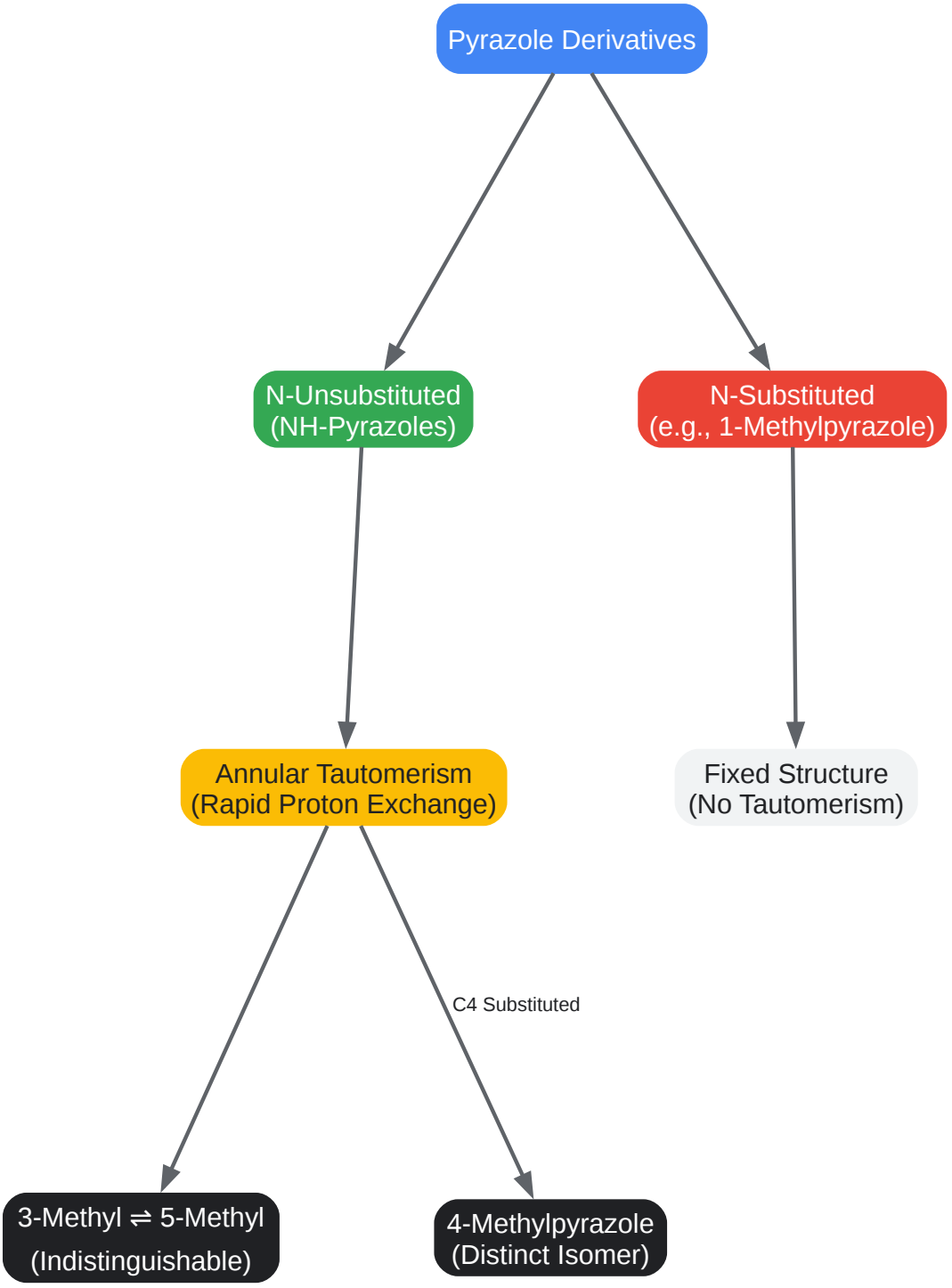

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Logical classification of pyrazole isomers and the role of annular tautomerism.

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Experimental Protocol: Spectroscopic & Thermal Elucidation

To differentiate these isomers and capture their tautomeric states, a self-validating experimental workflow combining Variable-Temperature Nuclear Magnetic Resonance (VT-NMR) and Differential Scanning Calorimetry (DSC) is required[3].

Step 1: Anhydrous Sample Preparation

- Action: Dissolve 10 mg of the pyrazole isomer in 0.5 mL of strictly anhydrous DMSO-d6 under an inert argon atmosphere.
- Causality: Trace water acts as a catalyst for proton exchange[1]. By eliminating water, the energetic barrier for tautomerization is maximized, preventing the premature merging of NMR signals and ensuring the integrity of the baseline data.

Step 2: Variable-Temperature (VT) NMR Acquisition

- Action: Acquire ^{1}H and ^{13}C NMR spectra starting at +25 °C, progressively cooling the probe to -50 °C.
- Causality: At room temperature, 3(5)-methylpyrazole shows averaged signals due to rapid tautomerization. Cooling the sample to -50 °C slows the proton exchange rate below the NMR timescale, resolving the distinct signals for the 3-methyl and 5-methyl tautomers. 4-methylpyrazole will show no such signal splitting, confirming its structural symmetry.

Step 3: Differential Scanning Calorimetry (DSC)

- Action: Subject the neat liquid samples to DSC cooling/heating cycles from -80 °C to +50 °C at a rate of 5 °C/min.
- Causality: This thermal profiling identifies the glass transition temperatures of the supercooled liquid trimers formed by 3(5)-methylpyrazole, differentiating its bulk phase behavior from the lower-melting 4-methylpyrazole[3].

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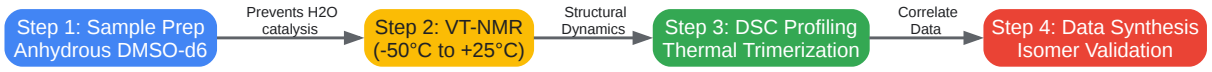

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Self-validating experimental workflow for the spectroscopic and thermal elucidation of pyrazoles.

Computational Validation (DFT)

Experimental findings must be grounded in theoretical energetics. Density Functional Theory (DFT) calculations (e.g., B3LYP/6-311++G**) consistently demonstrate that the aromaticity of the pyrazole ring is the dominant factor in isomer stability[4]. The 1H-pyrazole tautomer (aromatic, NH group in the ring) is the global energetic minimum. Non-aromatic tautomers (3H- and 4H-pyrazoles, where the proton is located on a carbon atom) are significantly higher in energy (~100 kJ/mol gap) and are rarely observed under standard experimental conditions.

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